

An In-Depth Technical Guide to the Spectroscopic Characterization of N-Nitrosopiperidine

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Compound of Interest

Compound Name: Nitrosopiperidinol

CAS No.: 55556-93-9

Cat. No.: B1214828

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A Note on Nomenclature: This guide focuses on the spectroscopic data for N-Nitrosopiperidine (CAS 100-75-4). The initial request for "**Nitrosopiperidinol**" did not yield data for a distinct, commonly referenced chemical structure. It is presumed the intended subject of inquiry was the well-documented and toxicologically significant compound, N-Nitrosopiperidine, a known carcinogen found in various environmental and food sources.^{[1][2]} This document will proceed under that clarification, providing a comprehensive analysis for researchers, scientists, and professionals in drug development.

N-Nitrosopiperidine is a nitrosamine compound that has garnered significant attention due to its carcinogenic properties.^{[2][3]} Accurate and unambiguous identification is critical in pharmaceutical, environmental, and food safety analyses. This guide provides an in-depth exploration of the core spectroscopic techniques—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—used to characterize this molecule. The focus is not merely on the data itself, but on the underlying principles that dictate the spectral output, thereby offering a more profound understanding for the practicing scientist.

Mass Spectrometry (MS): Unveiling the Molecular Mass and Fragmentation

Mass spectrometry is a cornerstone technique for determining the molecular weight of a compound and gaining structural insights through its fragmentation patterns. For N-Nitrosopiperidine, with a molecular formula of $C_5H_{10}N_2O$, the expected monoisotopic mass is approximately 114.0793 g/mol .^[1]

Expertise in Action: Ionization and Fragmentation Causality The choice of ionization method is critical. Electron Ionization (EI) is commonly used in Gas Chromatography-Mass Spectrometry (GC-MS) and provides detailed fragmentation, while softer ionization techniques like Electrospray Ionization (ESI), often used in Liquid Chromatography-Mass Spectrometry (LC-MS), may yield a more prominent molecular ion or adducts (e.g., $[M+H]^+$ or $[M+Li]^+$).^{[4][5]}

The fragmentation of aliphatic nitrosamines like N-Nitrosopiperidine is highly characteristic.^[6] The molecular ion ($[M]^+$) is generally observable. Key fragmentation pathways include:

- **Loss of the Nitroso Group ($\bullet NO$):** A common fragmentation for nitrosamines is the cleavage of the N-N bond, resulting in the loss of a neutral nitric oxide radical (mass 30).
- **Loss of $\bullet OH$:** A rearrangement can lead to the loss of a hydroxyl radical (mass 17), which is believed to result in a stable cyclic ion.^[6]
- **α -Cleavage:** Similar to aliphatic amines, fragmentation adjacent to the nitrogen atom (α -cleavage) is a dominant process. This involves the breaking of C-C bonds within the piperidine ring, leading to the formation of stable radical cations.

Data Presentation: Mass Spectrometric Data for N-Nitrosopiperidine

m/z	Relative Intensity	Proposed Fragment	Notes
114	Moderate	$[C_5H_{10}N_2O]^+$	Molecular Ion ($[M]^+$)[7] [8]
84	High	$[C_5H_{10}N]^+$	Loss of $\bullet NO$ [7]
55	High	$[C_4H_7]^+$	Result of ring fragmentation (α -cleavage)[7]
42	High	$[C_2H_4N]^+$ or $[C_3H_6]^+$	Result of further ring fragmentation[7]

Note: Relative intensities can vary based on the instrument and ionization energy.

Infrared (IR) Spectroscopy: Probing Functional Group Vibrations

Infrared spectroscopy provides critical information about the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies. For N-Nitrosopiperidine, the key functional group is the nitrosamine moiety ($>N-N=O$).

Expertise in Action: The N=O and N-N Stretching Vibrations The nitrosamine group gives rise to highly characteristic absorption bands:

- N=O Stretching ($\nu_{N=O}$): This is one of the most diagnostic peaks. It typically appears as a strong absorption band in the region of $1400-1490\text{ cm}^{-1}$. [9] The exact position can be influenced by the molecular environment and any association between molecules. [9]
- N-N Stretching (ν_{N-N}): The stretching vibration of the N-N single bond is also observable, typically appearing as a strong band in the $1050-1110\text{ cm}^{-1}$ region. [9]
- C-H Stretching (ν_{C-H}): The aliphatic C-H stretching vibrations from the piperidine ring will be present as strong bands just below 3000 cm^{-1} (typically $2850-2950\text{ cm}^{-1}$).

Data Presentation: Key IR Absorption Bands for N-Nitrosopiperidine

Frequency Range (cm ⁻¹)	Vibrational Mode	Functional Group
2850 - 2950	C-H Stretch	Aliphatic C-H
1400 - 1490	N=O Stretch	Nitrosamine (N=O)[9]
1050 - 1110	N-N Stretch	Nitrosamine (N-N)[9]

This data is compiled from typical values for nitrosamines. The NIST Chemistry WebBook provides a reference spectrum for N-Nitrosopiperidine.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for elucidating the precise structure of an organic molecule in solution. It provides detailed information about the chemical environment of each nucleus (typically ¹H and ¹³C).

Expertise in Action: The Impact of the Nitroso Group and Rotamers A critical concept in the NMR spectroscopy of nitrosamines is the existence of rotamers (or conformational isomers). Due to the partial double-bond character of the N-N bond, rotation around it is restricted.[11] This leads to two distinct geometric isomers, often referred to as E (trans) and Z (cis), where the substituents on the nitrogen atoms are either on the opposite or same side of the N-N bond, respectively.

For an asymmetrical nitrosamine, this results in two distinct sets of NMR signals, one for each rotamer.[11][12] In the case of the symmetrical N-Nitrosopiperidine, this effect manifests as distinct signals for the carbons and protons syn (on the same side as the oxygen) and anti (on the opposite side) to the nitroso oxygen. This anisotropic effect of the N=O group is the primary reason for the complexity of the spectrum.

¹H NMR Spectroscopy

The proton NMR spectrum of N-Nitrosopiperidine shows distinct signals for the protons on the carbons adjacent to the nitrogen (α-protons) and those further away (β- and γ-protons). The α-protons are split into two groups: those syn and anti to the nitroso oxygen, which experience different magnetic environments and thus have different chemical shifts.

Data Presentation: ^1H NMR Data for N-Nitrosopiperidine (CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Assignment	Notes
~ 4.19	Triplet	2H (α -protons, syn)	Deshielded due to proximity to the electronegative nitroso group. [13]
~ 3.78	Triplet	2H (α -protons, anti)	Less deshielded than the syn protons. [13]
~ 1.74 - 1.81	Multiplet	4H (β -protons)	Overlapping signals for the four protons on the β -carbons. [13]
~ 1.54 - 1.58	Multiplet	2H (γ -protons)	Signal for the two protons on the γ -carbon. [13]

^{13}C NMR Spectroscopy

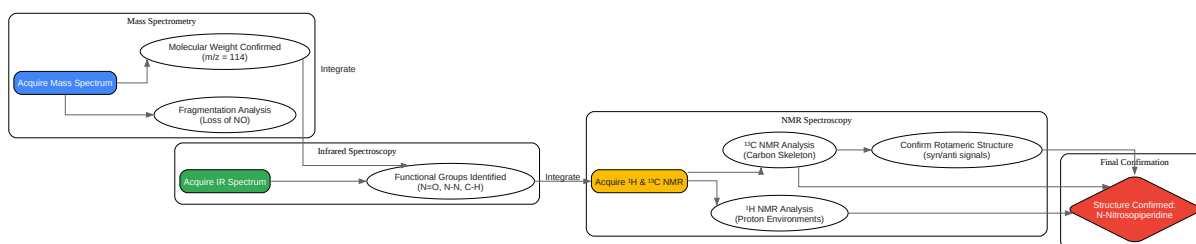
Similar to the proton spectrum, the carbon NMR spectrum shows distinct signals for the syn and anti α -carbons. The difference in chemical shifts between these two carbons is a hallmark of nitrosamine structures.[\[14\]](#)

Data Presentation: ^{13}C NMR Data for N-Nitrosopiperidine (CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Notes
~ 50.9	C- α (anti)	The α -carbon on the opposite side of the nitroso oxygen. [13]
~ 39.8	C- α (syn)	The α -carbon on the same side as the nitroso oxygen, shielded relative to the anti carbon. [13]
~ 26.4	C- β	β -carbon. [13]
~ 24.8	C- β	β -carbon. [13]
~ 24.1	C- γ	γ -carbon. [13]

Integrated Spectroscopic Analysis Workflow

The true power of these techniques lies in their combined application. A logical workflow ensures confident identification and structural confirmation. The process begins with MS to determine the molecular weight, followed by IR to identify key functional groups, and finally, detailed NMR analysis to piece together the exact atomic connectivity.



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Caption: Integrated workflow for the spectroscopic confirmation of N-Nitrosopiperidine.

Experimental Protocols

The following are generalized, self-validating protocols for the spectroscopic analysis of a nitrosamine standard like N-Nitrosopiperidine.

Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Standard Preparation:** Prepare a stock solution of N-Nitrosopiperidine (analytical standard grade) in a suitable solvent (e.g., Methylene Chloride or Methanol) at 1000 µg/mL. Perform

serial dilutions to create working standards (e.g., 1-100 ng/mL).

- Instrumentation: Use a GC system equipped with a capillary column suitable for semi-volatile compounds (e.g., Rxi-624Sil MS or equivalent) coupled to a mass spectrometer.^[7]
- GC Conditions:
 - Injector Temperature: 200-250°C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
 - Oven Program: Start at a low temperature (e.g., 40°C), hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of 250-280°C.
 - Injection Volume: 1 µL (splitless injection).
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 35-350.
 - Source Temperature: 230°C.
- Data Analysis: Integrate the chromatogram to determine the retention time. Analyze the mass spectrum of the corresponding peak, confirming the molecular ion (m/z 114) and key fragments (m/z 84, 55, 42).
- System Validation: Run a solvent blank to ensure no carryover. Analyze a known standard to confirm retention time and spectral matching against a reference library (e.g., NIST).

Protocol 2: Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: As N-Nitrosopiperidine is a liquid, it can be analyzed neat.^[1] Place a small drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin capillary film.

- Instrumentation: Use an FTIR spectrometer.
- Data Acquisition:
 - Background Scan: Collect a background spectrum of the empty sample compartment to subtract atmospheric H₂O and CO₂ signals.
 - Sample Scan: Place the prepared sample in the spectrometer and collect the spectrum.
 - Parameters: Typically scan from 4000 to 400 cm⁻¹ with a resolution of 4 cm⁻¹ and co-add 16-32 scans to improve the signal-to-noise ratio.
- Data Analysis: Process the spectrum (baseline correction, if necessary). Identify and label the key absorption bands corresponding to the N=O stretch (~1400-1490 cm⁻¹), N-N stretch (~1050-1110 cm⁻¹), and aliphatic C-H stretches (~2850-2950 cm⁻¹).
- System Validation: The presence of these highly characteristic bands serves as a self-validating confirmation of the nitrosamine functional group.

Protocol 3: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of N-Nitrosopiperidine in ~0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in a 5 mm NMR tube. Add a small amount of Tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Acquisition:
 - Tune and shim the instrument on the sample.
 - Acquire a standard one-dimensional proton spectrum.
 - Parameters: 32-64 scans, spectral width of ~16 ppm, relaxation delay of 1-2 seconds.
- ¹³C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C spectrum.
- Parameters: Spectral width of ~240 ppm, longer acquisition time and more scans may be needed due to the lower natural abundance of ^{13}C .
- Data Analysis: Process the spectra (Fourier transform, phase correction, baseline correction). Reference the spectra to TMS. Integrate the ^1H NMR signals to determine proton ratios. Assign the peaks in both ^1H and ^{13}C spectra, paying close attention to the distinct signals for the syn and anti positions relative to the nitroso group.
- System Validation: The observed chemical shifts and the characteristic splitting pattern for syn and anti conformers must be consistent with reference data for N-Nitrosopiperidine.[\[13\]](#)
[\[14\]](#)

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